

Handling and storage guidelines for (3-Chlorophenyl)methanesulfonamide

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Compound of Interest

Compound Name: (3-Chlorophenyl)methanesulfonamide

Cat. No.: B1354214

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An In-Depth Guide to the Handling and Storage of **(3-Chlorophenyl)methanesulfonamide** for Research and Development

Compound Overview and Physicochemical Properties

(3-Chlorophenyl)methanesulfonamide belongs to the sulfonamide class of organic compounds, which are characterized by a sulfonyl group connected to an amine group. As a chlorinated aromatic compound, it requires specific handling and storage procedures to ensure the safety of laboratory personnel and maintain the compound's integrity for research applications.[1] Sulfonamides are a cornerstone in medicinal chemistry and drug development, making a thorough understanding of their properties essential for any researcher in the field.[2] [3] The toxicological properties of this specific compound have not been fully investigated, and therefore, it must be handled with the utmost care, assuming it is potentially hazardous.[4]

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **(3-Chlorophenyl)methanesulfonamide**, grounded in established laboratory safety principles.

Table 1: Physicochemical Properties of **(3-Chlorophenyl)methanesulfonamide**

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClNO ₂ S	[5]
Molecular Weight	205.66 g/mol	[6]
CAS Number	5456-43-9	Inferred from Topic
Appearance	White to off-white crystalline powder (typical for related compounds)	[4]
Melting Point	71 - 73 °C (for the related sulfonyl chloride)	[4]
Predicted XlogP	1.3	[5]
InChIKey	HNZCHWOSESAlJA-UHFFFAOYSA-N	[5]
SMILES	<chem>C1=CC(=CC(=C1)Cl)CS(=O)(=O)N</chem>	[5]

Hazard Identification and Safety Philosophy

Given the limited specific toxicity data, a cautious approach is mandatory. The compound is classified as a chlorinated aromatic and a sulfonamide, classes of chemicals that can present various hazards. Related compounds are known to be harmful if swallowed, inhaled, or in contact with skin.[7]

Core Safety Principles:

- Assume Hazard: Treat the compound as harmful via all routes of exposure (inhalation, ingestion, dermal contact).[8]
- Minimize Exposure: Employ a combination of engineering controls, administrative procedures, and personal protective equipment (PPE) to minimize any potential exposure.[1]
[9]

- Consult the SDS: Always review the most current Safety Data Sheet (SDS) provided by the supplier before commencing any work.[10] The SDS contains critical, substance-specific safety information.

Potential hazards include:

- Skin and Eye Irritation: May cause skin and serious eye irritation.[8]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[8][11]
- Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.[7]
- Environmental Hazard: Chlorinated organic compounds should not be released into the environment.[4][7]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety is essential, starting with robust engineering controls and supplemented by appropriate PPE.[1][12]

Engineering Controls

- Chemical Fume Hood: All handling of the solid compound and preparation of its solutions must be conducted in a certified chemical fume hood to control airborne levels and prevent inhalation of dust or aerosols.[2][7][13]
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[14]
- Safety Stations: A safety shower and eyewash station must be readily accessible and clearly marked in the immediate work area.[4][9]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical and must be worn at all times when handling the compound.[15]

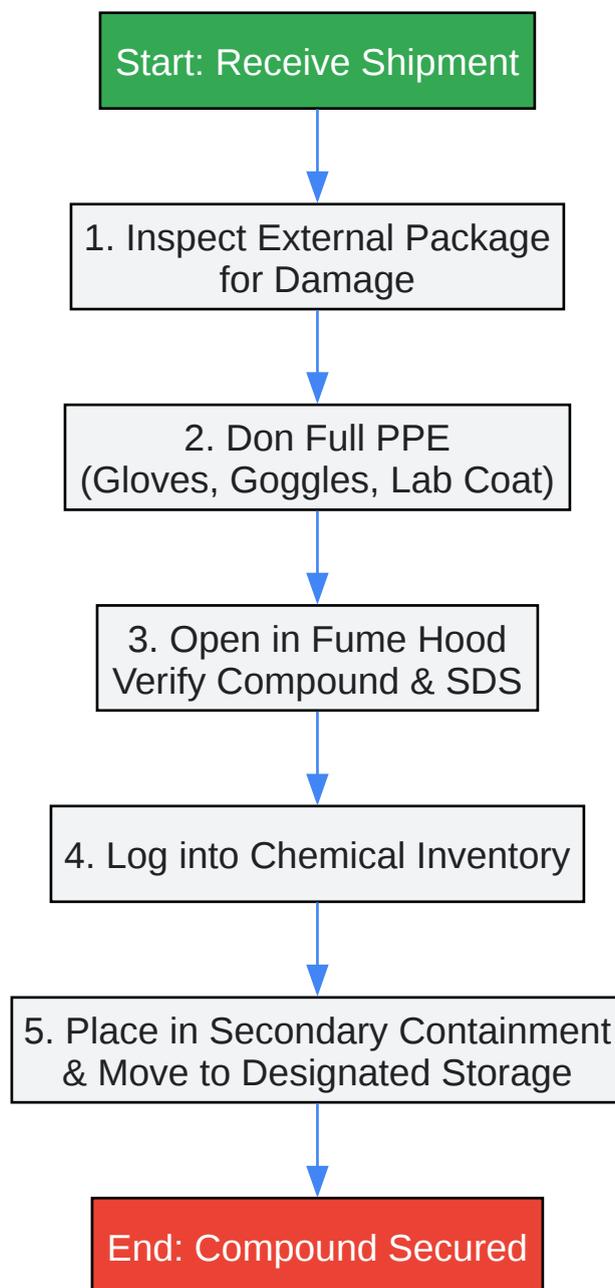
- **Eye and Face Protection:** Chemical safety goggles are mandatory. For tasks with a higher splash risk, a face shield should be worn in addition to goggles.[8][16]
- **Skin and Body Protection:** A flame-resistant lab coat, fully buttoned, is required. Ensure clothing provides full coverage.[11][15]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) suitable for handling chlorinated compounds must be worn. Gloves should be inspected for integrity before each use and changed immediately if contaminated or torn.[8]
- **Respiratory Protection:** While a fume hood is the primary control, if an assessment determines a risk of exposure above acceptable limits, a NIOSH-approved respirator may be necessary.[11]

Protocol for Receiving and Initial Storage

Proper intake and storage are the first steps in a safe chemical lifecycle.

Step-by-Step Protocol:

- **Inspect Package:** Upon receipt, move the unopened package into a fume hood. Inspect the exterior for any signs of damage or leaks.
- **Don PPE:** Before opening, don all required PPE as detailed in Section 3.2.
- **Verify Compound:** Carefully open the package. Check that the primary container is sealed and undamaged. Verify the label information against the purchase order and the supplier's SDS.
- **Log into Inventory:** Record the compound's arrival, quantity, lot number, and assigned storage location in the laboratory's chemical inventory system.
- **Transfer to Storage:** Place the tightly sealed container in a designated, labeled secondary container and move it to the appropriate long-term storage location as described in Section 6.0.



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Workflow for receiving and storing the compound.

Protocol for Weighing and Solution Preparation

This protocol minimizes exposure during the handling of the powdered compound.

Step-by-Step Protocol:

- Prepare Workspace: Ensure the chemical fume hood is clean, uncluttered, and functioning correctly. Place absorbent, disposable bench paper on the work surface.
- Assemble Equipment: Gather all necessary equipment: spatulas, weigh paper or boat, analytical balance, volumetric flasks, and the chosen solvent.
- Don PPE: Wear all required PPE, ensuring gloves are properly fitted.
- Equilibrate Compound: Allow the sealed container of **(3-Chlorophenyl)methanesulfonamide** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weigh Compound: Inside the fume hood, carefully open the container. Use a clean spatula to transfer the desired amount of solid to a tared weigh boat on the analytical balance. Avoid creating dust.^[16] Close the primary container immediately after dispensing.
- Prepare Solution: Carefully transfer the weighed solid into the volumetric flask. Use the intended solvent to rinse the weigh boat, ensuring a quantitative transfer. Add solvent to the flask, cap, and mix until the solid is completely dissolved. Add solvent to the final volume mark.
- Label Vessel: Clearly label the solution container with the compound name, concentration, solvent, date of preparation, and your initials.
- Clean Up: Dispose of all contaminated disposable materials (weigh boat, gloves, bench paper) in the designated solid hazardous waste container.^[1] Decontaminate non-disposable equipment and the work surface.



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Protocol for weighing and preparing solutions.

Long-Term Storage and Stability

Proper storage is crucial for maintaining the chemical's purity and for laboratory safety.

- Location: Store in a dedicated, well-ventilated, and clearly labeled chemical cabinet.[1][7] Do not store on open benches or high shelves.[15]
- Temperature: Store in a cool, dry place, away from direct sunlight and heat sources.[4][7][11]
- Container: Keep the container tightly closed to prevent contamination and potential moisture absorption.[7][16] Using a desiccator for storage is a recommended best practice, especially if the compound is found to be moisture-sensitive.
- Segregation: Store separately from incompatible materials.[17]
 - Incompatible Materials: Strong oxidizing agents, strong bases, alkali metals.[4][9]
 - Rationale: Chlorinated compounds can react violently with certain substances.[17] Storing acids and bases separately is a general rule to prevent accidental neutralization reactions.[15]

Spill Management and Emergency Procedures

Prompt and correct response to spills or exposure is critical.

Spill Cleanup

- Evacuate and Alert: Immediately alert others in the area and evacuate if the spill is large or in a poorly ventilated space.
- Secure Area: Restrict access to the spill area.
- Assess and Prepare: If the spill is small and you are trained to handle it, don appropriate PPE, including respiratory protection if necessary.
- Contain and Clean: Cover the spill with an inert absorbent material like vermiculite or sand.[11] Working from the outside in, carefully sweep the material into a designated, labeled

hazardous waste container.[16] Avoid creating dust.

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.[1]
- Dispose: Seal the waste container and dispose of it according to institutional guidelines.[7]

Personnel Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[4][11]
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][16]
- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[16]

Waste Disposal

All waste containing **(3-Chlorophenyl)methanesulfonamide**, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste.[1]

- Segregation: Keep chlorinated waste streams separate from non-chlorinated solvent waste. [17]
- Containers: Use clearly labeled, appropriate, and sealed containers for waste collection.
- Disposal: Arrange for disposal through your institution's environmental health and safety office, following all local, state, and federal regulations.[7][16]

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